

# A Technical Guide to Commercial Suppliers of Enterolactone-d6 Standard for Researchers

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## Compound of Interest

Compound Name: Enterolactone-d6

Cat. No.: B15556934

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## For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercial suppliers of **Enterolactone-d6**, a crucial internal standard for the accurate quantification of enterolactone in biological matrices. This document outlines key technical data for available standards, detailed experimental protocols for its use in mass spectrometry-based assays, and a summary of the signaling pathways influenced by its non-labeled analogue, enterolactone.

Enterolactone, a mammalian lignan derived from the metabolism of plant-based precursors, is a subject of significant interest in clinical and pharmaceutical research due to its potential roles in hormone-dependent cancers and other diseases. Accurate and precise quantification of enterolactone is paramount for understanding its bioavailability, pharmacokinetics, and physiological effects. The use of a stable isotope-labeled internal standard like **Enterolactone-d6** is the gold standard for quantitative analysis by mass spectrometry, as it effectively corrects for variability during sample preparation and analysis.

## Commercial Supplier and Product Overview

Several reputable suppliers offer **Enterolactone-d6** as a research-grade analytical standard. The following tables summarize the available quantitative data for these products. Please note that pricing and precise isotopic enrichment are often not publicly available and typically require logging into the supplier's website or requesting a certificate of analysis for a specific lot.

Table 1: General Product Specifications for **Enterolactone-d6** Standards

| Supplier                 | Product Name         | Catalog Number | CAS Number             | Molecular Formula   | Molecular Weight |
|--------------------------|----------------------|----------------|------------------------|---|------------------|
| LGC Standards (TRC)      | rac Enterolactone-d6 | TRC-E558953    | 104411-11-2            | C <sub>18</sub> H <sub>12</sub> D <sub>6</sub> O <sub>4</sub> | 304.37           |
| MedchemExpress           | Enterolactone-d6     | HY-108692S     | 104411-11-2            | C <sub>18</sub> H <sub>12</sub> D <sub>6</sub> O <sub>4</sub> | 304.37           |
| Pharmaffiliates          | rac Enterolactone-d6 | PA STI 037140  | 104411-11-2            | C <sub>18</sub> H <sub>12</sub> D <sub>6</sub> O <sub>4</sub> | 304.37           |
| Santa Cruz Biotechnology | rac Enterolactone-d6 | sc-219433      | 78473-71-9 (unlabeled) | C <sub>18</sub> H <sub>12</sub> D <sub>6</sub> O <sub>4</sub> | 304.37           |

Table 2: Technical Data and Availability of **Enterolactone-d6** Standards

| Supplier                 | Purity                             | Isotopic Purity                    | Available Pack Sizes | Storage Temperature                | Certificate of Analysis    |
|--------------------------|------------------------------------|------------------------------------|----------------------|------------------------------------|----------------------------|
| LGC Standards (TRC)      | Information not publicly available | Information not publicly available | 1 mg, 5 mg[1]        | +4°C[1]                            | Available with purchase[1] |
| MedchemExpress           | 95.0%[2]                           | Information not publicly available | 1 mg, 5 mg, 10 mg[2] | Information not publicly available | Available with purchase    |
| Pharmaffiliates          | High purity                        | Information not publicly available | Inquire for details  | 2-8°C Refrigerator[3]              | Available with purchase[3] |
| Santa Cruz Biotechnology | Information not publicly available | Information not publicly available | Inquire for details  | Information not publicly available | Available for each lot[4]  |

## Experimental Protocols: Quantification of Enterolactone in Human Plasma

The following is a detailed methodology for the quantification of total enterolactone (free and conjugated forms) in human plasma using **Enterolactone-d6** as an internal standard, adapted from established liquid chromatography-tandem mass spectrometry (LC-MS/MS) protocols.

### Materials and Reagents

- Enterolactone analytical standard
- **Enterolactone-d6** internal standard
- LC-MS grade methanol, acetonitrile, and water
- Formic acid
- $\beta$ -Glucuronidase/sulfatase (e.g., from *Helix pomatia*)

- 0.1 M Sodium acetate buffer (pH 5.0)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Blank human plasma

## Preparation of Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve the enterolactone and **Enterolactone-d6** standards in methanol to create individual primary stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the enterolactone primary stock solution in a methanol:water (50:50, v/v) mixture to generate a series of calibration standards at desired concentrations.
- Internal Standard Working Solution (e.g., 1 µg/mL): Dilute the **Enterolactone-d6** primary stock solution in methanol to the final working concentration.

## Sample Preparation

- Thawing: Thaw frozen plasma samples on ice.
- Internal Standard Spiking: To a 100 µL aliquot of each plasma sample, calibration standard, and quality control (QC) sample, add a known volume (e.g., 10 µL) of the **Enterolactone-d6** internal standard working solution.
- Enzymatic Hydrolysis: Add 500 µL of 0.1 M sodium acetate buffer (pH 5.0) and 20 µL of β-glucuronidase/sulfatase solution to each sample. Vortex the samples and incubate them at 37°C for a minimum of 16 hours to ensure complete deconjugation of enterolactone glucuronides and sulfates.
- Solid Phase Extraction (SPE):
  - Condition a C18 SPE cartridge with methanol followed by water.
  - Load the hydrolyzed sample onto the conditioned cartridge.
  - Wash the cartridge with water to remove interfering substances.

- Elute the enterolactone and **Enterolactone-d6** with methanol or acetonitrile.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

## LC-MS/MS Instrumentation and Conditions

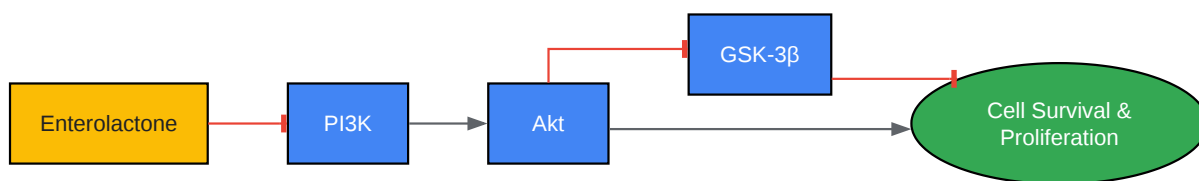
- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient starts with a low percentage of mobile phase B, which is then ramped up to elute the analytes before re-equilibrating to the initial conditions.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10  $\mu$ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ESI.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both enterolactone and **Enterolactone-d6**.

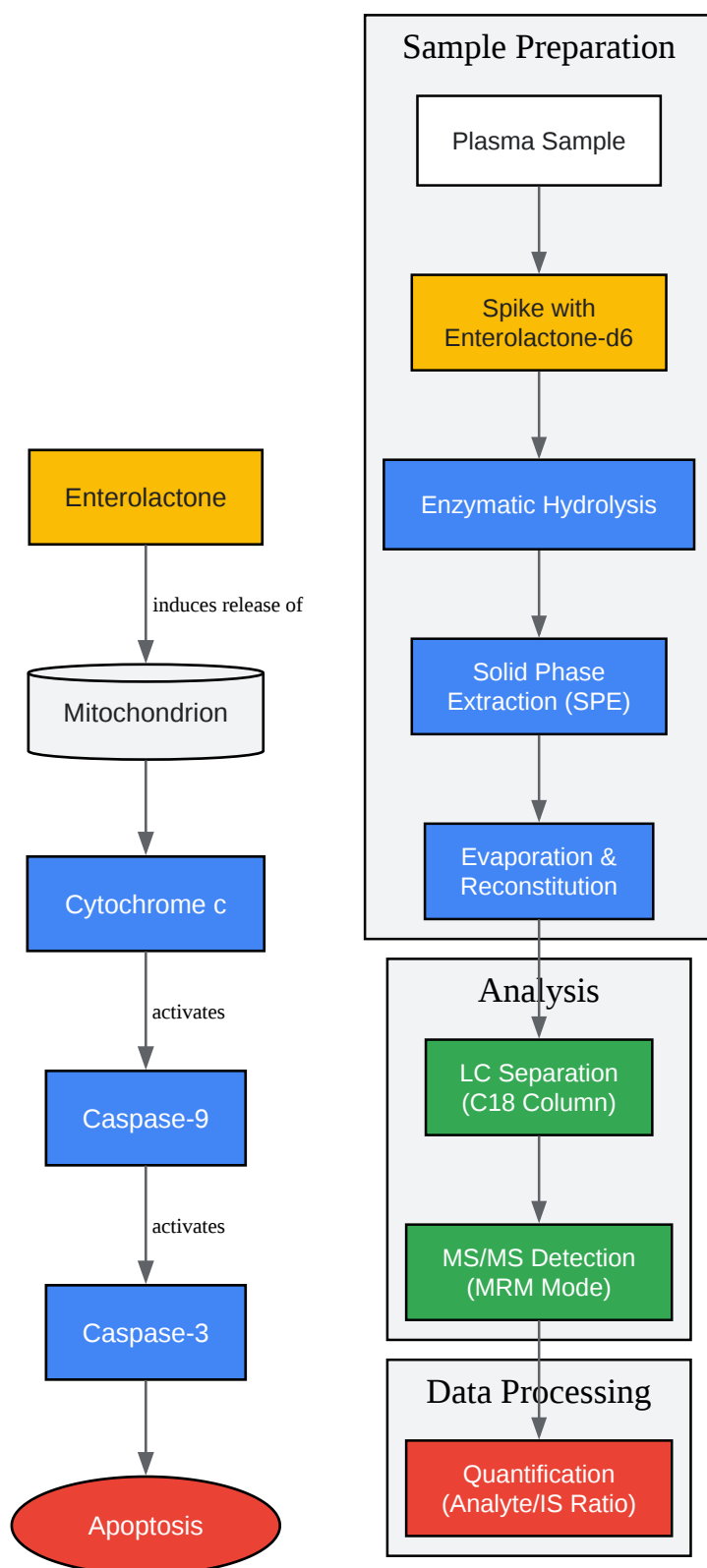
## Signaling Pathways and Experimental Workflows

Enterolactone has been shown to exert its biological effects through the modulation of several key signaling pathways, particularly those involved in cell proliferation and apoptosis.

## Enterolactone's Impact on the PI3K/Akt Signaling Pathway

Enterolactone has been demonstrated to inhibit the PI3K/Akt signaling pathway, which is a critical regulator of cell survival and proliferation. By inhibiting this pathway, enterolactone can suppress the growth of cancer cells.





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